

Improving the stability of Di-p-Tolyl phosphate in storage

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Compound of Interest

Compound Name: *Di-p-Tolyl phosphate*

Cat. No.: *B032852*

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Technical Support Center: Di-p-Tolyl Phosphate

Welcome to the Technical Support Center for **Di-p-Tolyl Phosphate**. This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and integrity of **Di-p-Tolyl Phosphate** in storage. Here you will find troubleshooting guides and frequently asked questions to address common issues encountered during its handling and use.

Troubleshooting Guide

This guide provides solutions to common problems related to the storage and stability of **Di-p-Tolyl Phosphate**.

Problem 1: Visible Changes in the Stored Product

- **Observation:** The **Di-p-Tolyl Phosphate**, which is typically a solid, has become discolored (e.g., yellowing) or has a changed appearance.
- **Potential Cause:** This may indicate degradation of the product, possibly due to exposure to light, air (oxidation), or elevated temperatures.
- **Recommended Actions:**
 - **Isolate the Batch:** Segregate the affected batch to prevent its use in experiments pending further investigation.

- Analytical Verification: Perform analytical tests such as ^{31}P NMR or HPLC to assess the purity of the sample and identify potential degradation products.
- Review Storage Conditions: Ensure the product is stored according to the recommended guidelines (see Storage Recommendations Table below). Check for any breaches in the storage protocol, such as prolonged exposure to light or failure to maintain an inert atmosphere if required.

Problem 2: Inconsistent Experimental Results

- Observation: Experiments using a stored batch of **Di-p-Tolyl Phosphate** are yielding unexpected or inconsistent results compared to previous experiments with a fresh batch.
- Potential Cause: The integrity of the **Di-p-Tolyl Phosphate** may be compromised due to degradation. The presence of impurities or degradation products, such as p-cresol or diaryl phosphates, can interfere with experimental outcomes.
- Recommended Actions:
 - Purity Analysis: Use an appropriate analytical method (see Experimental Protocols) to confirm the purity of the **Di-p-Tolyl Phosphate**. Compare the results with the certificate of analysis of a fresh batch.
 - Test a New Batch: If possible, repeat a critical experiment with a fresh, unopened batch of **Di-p-Tolyl Phosphate** to confirm if the issue is with the stored material.
 - Purification: If the material is found to be impure and a fresh batch is unavailable, consider purification by recrystallization or column chromatography, followed by analytical confirmation of purity.

Problem 3: Suspected Hydrolysis

- Observation: The pH of an aqueous solution containing **Di-p-Tolyl Phosphate** has changed, or analytical data (e.g., NMR, LC-MS) shows the presence of unexpected peaks.
- Potential Cause: **Di-p-Tolyl Phosphate** can undergo hydrolysis, especially in the presence of moisture and at non-neutral pH, to form Di-p-Tolyl Hydrogen Phosphate and p-cresol.

- Recommended Actions:
 - Control Moisture: Ensure the product is stored in a tightly sealed container in a dry environment. Use of a desiccator is recommended.
 - pH Control: For applications in solution, ensure the pH is maintained at a level that minimizes hydrolysis. For many organophosphate esters, hydrolysis is slower at neutral pH.
 - Analytical Confirmation: Use techniques like ^{31}P NMR to detect the formation of Di-p-Tolyl Hydrogen Phosphate or GC-MS to detect the presence of p-cresol.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **Di-p-Tolyl Phosphate**?

A1: **Di-p-Tolyl Phosphate** should be stored in a cool, dry, and dark place. For long-term storage and to maintain high purity, especially for analytical standards, refrigeration at 2-8°C is recommended. It should be kept in a tightly sealed container to protect it from moisture and air.

Q2: What are the primary degradation pathways for **Di-p-Tolyl Phosphate**?

A2: The two main degradation pathways are hydrolysis and thermal decomposition. Hydrolysis involves the cleavage of a P-O-aryl bond to yield Di-p-Tolyl Hydrogen Phosphate and p-cresol. Thermal decomposition, which occurs at elevated temperatures, can lead to the formation of various phosphorus-containing species and other degradation products through homolytic bond cleavage.

Q3: How can I detect degradation in my **Di-p-Tolyl Phosphate** sample?

A3: Degradation can be detected through both physical and analytical means.

- Visual Inspection: Look for changes in color (yellowing) or physical state.
- Analytical Methods:
 - ^{31}P NMR: This is a powerful technique to observe changes in the phosphorus environment. A pure sample of **Di-p-Tolyl Phosphate** will show a characteristic chemical

shift. The appearance of new signals can indicate the formation of degradation products like Di-p-Tolyl Hydrogen Phosphate.

- Chromatography (HPLC, GC-MS): These methods can be used to assess the purity of the sample and to separate and identify degradation products like p-cresol.

Q4: My **Di-p-Tolyl Phosphate** is a commercial product. What impurities should I be aware of?

A4: Commercial **Di-p-Tolyl Phosphate** can be a mixture of isomers (ortho-, meta-, and para-tolyl phosphates). It may also contain impurities such as triphenyl phosphate and dicresyl phenyl phosphate, which are byproducts of the manufacturing process.^[1] Always refer to the certificate of analysis provided by the supplier for information on the purity and composition of your specific batch.

Data Presentation

Table 1: Recommended Storage Conditions for Aryl Phosphates

Parameter	Recommendation	Rationale
Temperature	Room Temperature (short-term) 2-8°C (long-term/high purity)	Minimizes thermal degradation. Colder temperatures slow down potential degradation reactions.
Atmosphere	Tightly sealed container, inert gas (e.g., Argon, Nitrogen) for high purity samples	Protects from moisture (hydrolysis) and oxygen (oxidation).
Light	Store in an amber or opaque container in the dark	Prevents photodegradation.
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases	To prevent chemical reactions that would degrade the compound. ^[2]

Table 2: Physicochemical Properties of Related Aryl Phosphates

Property	Diphenyl p-Tolyl Phosphate	Tri-p-cresyl Phosphate
Molecular Formula	C ₁₉ H ₁₇ O ₄ P	C ₂₁ H ₂₁ O ₄ P
Molecular Weight	340.31 g/mol	368.36 g/mol
Appearance	Colorless to pale yellow liquid/solid[3]	Crystalline solid
Melting Point	~18 °C[4]	Not specified
Boiling Point	320 °C[4]	435 °F at 3.5 mmHg
Water Solubility	Low[4]	Insoluble

Note: Data for **Di-p-Tolyl Phosphate** is often reported for its isomers or as part of a mixture. The data for Diphenyl p-tolyl phosphate is provided as a close structural analog.

Experimental Protocols

Protocol 1: Purity Assessment by ³¹P NMR Spectroscopy

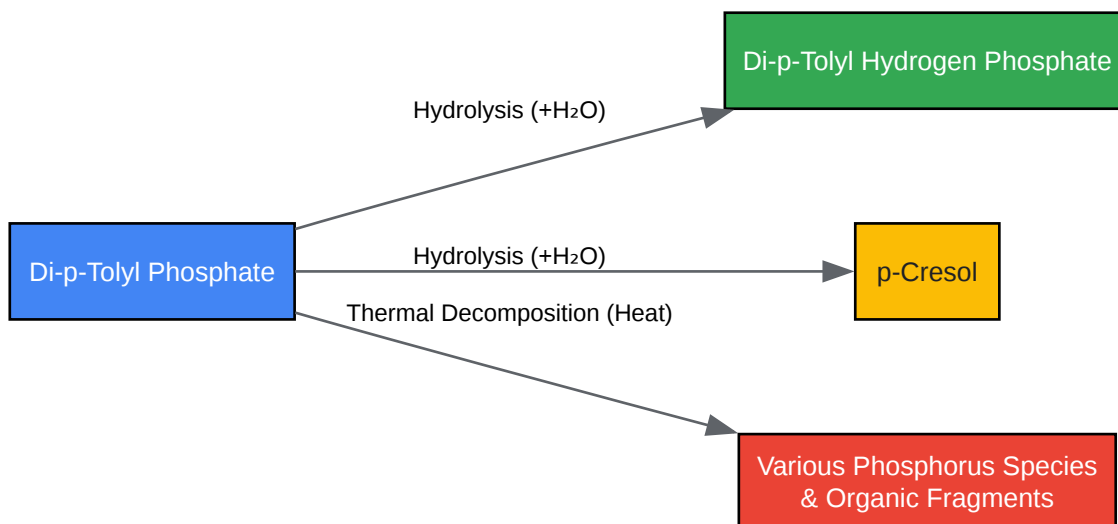
- Sample Preparation: Dissolve a known amount of **Di-p-Tolyl Phosphate** (typically 5-10 mg) in a suitable deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Instrument Setup:
 - Use a spectrometer with a phosphorus probe.
 - Acquire a proton-decoupled ³¹P NMR spectrum.
- Data Acquisition:
 - Set the spectral width to cover the expected chemical shift range for organophosphates.
 - Use a sufficient number of scans to obtain a good signal-to-noise ratio.
 - Employ inverse gated decoupling for quantitative analysis to suppress the Nuclear Overhauser Effect (NOE) and ensure accurate integration.

- Data Analysis:
 - Reference the spectrum using an external standard (e.g., 85% H_3PO_4 at 0 ppm).
 - Integrate the signal corresponding to **Di-p-Tolyl Phosphate** and any impurity signals.
 - The appearance of new signals, particularly in the region characteristic of phosphate monoesters or diesters, indicates degradation.

Protocol 2: Identification of Volatile Degradation Products by GC-MS

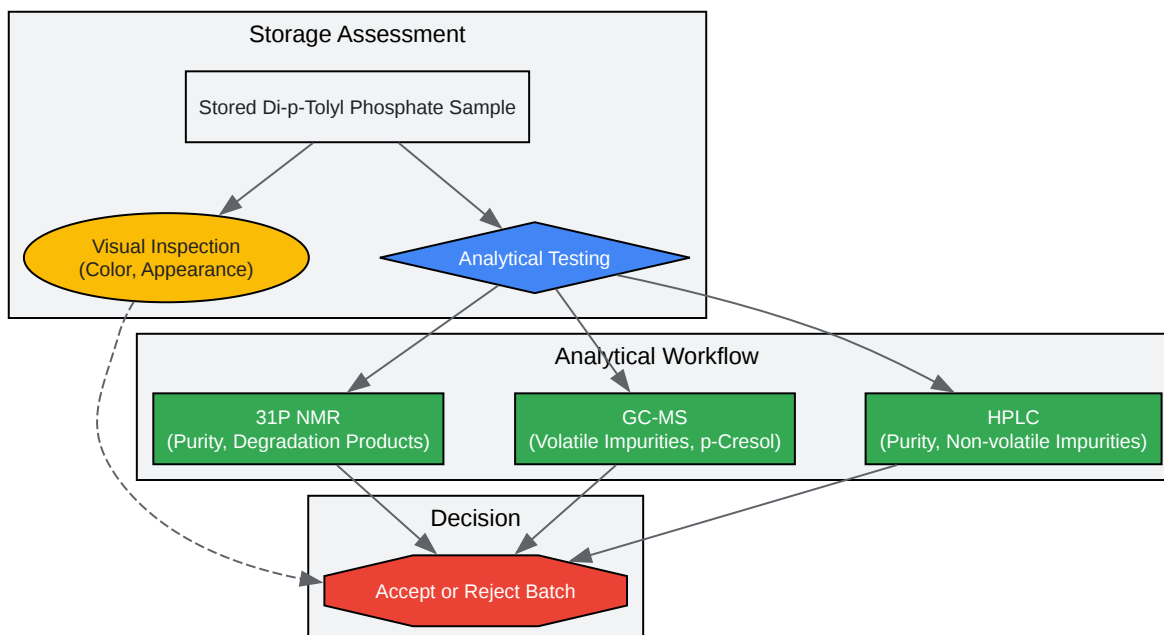
- Sample Preparation:
 - For solid samples, dissolve a small amount in a volatile organic solvent (e.g., dichloromethane, ethyl acetate).
 - For solutions, a direct injection or a headspace analysis can be performed.
- GC-MS Parameters:
 - GC Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5MS).
 - Injector Temperature: Set to a temperature that ensures volatilization without thermal degradation (e.g., 250-280°C).
 - Oven Temperature Program: Start at a low temperature (e.g., 50°C) and ramp up to a high temperature (e.g., 300°C) to separate compounds with different boiling points.
 - MS Detector: Operate in electron ionization (EI) mode. Scan a mass range appropriate for the expected degradation products (e.g., m/z 50-500).
- Data Analysis:
 - Identify peaks in the chromatogram.
 - Compare the mass spectrum of each peak to a library (e.g., NIST) to identify potential degradation products such as p-cresol.

Visualizations



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Caption: Primary degradation pathways of **Di-p-Tolyl Phosphate**.



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Caption: Workflow for assessing the stability of stored **Di-p-Tolyl Phosphate**.

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